

physicochemical properties of 3-Formylindol-1-yl-acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formylindol-1-yl-acetic acid

Cat. No.: B141428

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An In-depth Technical Guide to **3-Formylindol-1-yl-acetic acid**

Abstract

3-Formylindol-1-yl-acetic acid (CAS No: 138423-98-0) is a versatile heterocyclic compound that serves as a critical intermediate in organic synthesis and medicinal chemistry.[1] Characterized by an indole nucleus functionalized with both a formyl group and an acetic acid moiety, this molecule offers multiple reactive sites for the construction of more complex, biologically active compounds.[1] Its primary utility lies in its role as a building block for novel pharmaceuticals, particularly in the development of potential anti-inflammatory and anticancer agents.[1] This document provides a comprehensive overview of its physicochemical properties, a detailed experimental protocol for its synthesis, and a summary of its applications in research and drug development.

Physicochemical Properties

The fundamental physicochemical properties of **3-Formylindol-1-yl-acetic acid** are summarized below. These properties are essential for its handling, storage, and application in experimental settings. The compound typically appears as a light yellow to yellow solid and is sensitive to air.[2] For storage, it is recommended to keep it in a dark place under an inert atmosphere at 2-8°C.[2][3]

Property	Value	Reference(s)
CAS Number	138423-98-0	[2][4]
Molecular Formula	C ₁₁ H ₉ NO ₃	[2][4]
Molecular Weight	203.19 g/mol	[2][4]
Appearance	Light yellow to yellow solid	[2]
Melting Point	197-200 °C (lit.)	[2][4]
Boiling Point	458.5 ± 25.0 °C (Predicted)	[2][3]
Density	1.30 ± 0.1 g/cm ³ (Predicted)	[2][3]
Solubility	Soluble in DMSO	[5]
pKa	4.15 ± 0.10 (Predicted)	[2][3]
InChI Key	ZUUGBTJTGRTIFK- UHFFFAOYSA-N	[2][4]
SMILES	OC(=O)Cn1cc(C=O)c2ccccc12	[4]

Experimental Protocols

Synthesis of 3-Formylindol-1-yl-acetic acid

A common method for the synthesis of **3-Formylindol-1-yl-acetic acid** involves the hydrolysis of its corresponding ethyl ester, (3-Formyl-1H-indol-1-yl)acetate.[2]

Materials:

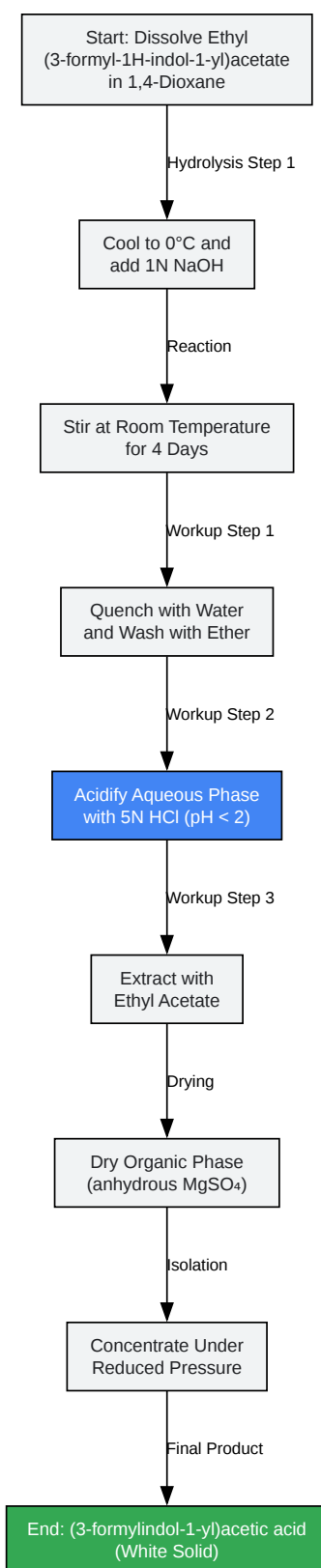
- Ethyl (3-formyl-1H-indol-1-yl)acetate (15.9 g, 69 mmol)
- 1,4-Dioxane (100 mL)
- 1 N Sodium hydroxide (NaOH) solution (10 mL)
- Water (H₂O) (500 mL)
- Diethyl ether (150 mL)

- 5 N Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve Ethyl (3-formyl-1H-indol-1-yl)acetate in 1,4-dioxane in a suitable reaction vessel.[2]
- Cool the mixture to 0 °C using an ice bath and add the 1 N sodium hydroxide solution.[2]
- Remove the ice bath and stir the reaction mixture at room temperature for 4 days.[2]
- Upon completion of the reaction, add 500 mL of water to the mixture.[2]
- Wash the aqueous mixture with 150 mL of diethyl ether to remove any unreacted starting material or non-polar impurities.[2]
- Acidify the aqueous phase to a pH of less than 2 using 5 N hydrochloric acid.[2]
- Extract the acidified aqueous phase with two portions of ethyl acetate (250 mL and 150 mL). [2]
- Combine the organic extracts and dry them over anhydrous magnesium sulfate.[2]
- Concentrate the dried organic solution under reduced pressure to yield the final product, **3-Formylindol-1-yl-acetic acid**, as a white solid (yield: 10.3 g, 73%).[2]

Characterization: The product can be characterized by ^1H -NMR (DMSO-d_6): $\delta\text{H} = 5.20$ (2H, s), 7.3 (2H, m), 7.55 (1H, d), 8.12 (1H, d), 8.30 (1H, s), 9.95 (1H, s), 13.3 (1H, br s).[2]



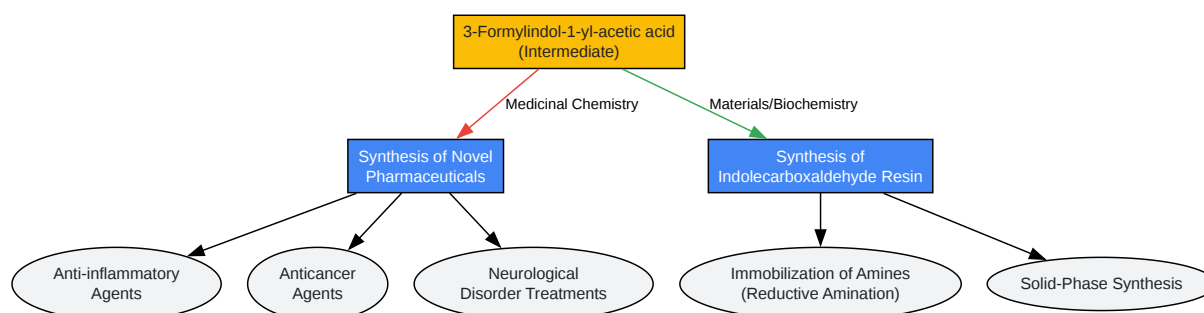
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Caption: Synthesis workflow for **3-Formylindol-1-yl-acetic acid**.

Biological Significance and Applications

3-Formylindol-1-yl-acetic acid is not typically used as a final bioactive product but rather as a crucial intermediate in the synthesis of more complex molecules.^[1] Its bifunctional nature, possessing both an aldehyde and a carboxylic acid, makes it a valuable scaffold in medicinal chemistry and materials science.

- **Pharmaceutical Development:** The compound is a key starting material for synthesizing various pharmaceuticals.^[1] Researchers utilize its functional groups to build diverse derivatives, exploring their potential as treatments for cancer and neurological disorders.^[1] Its structure is foundational for creating compounds with potential anti-inflammatory and anticancer properties.^[1]
- **Biochemical Research and Cross-linking:** In biochemical applications, it is used to synthesize indolecarboxaldehyde resins.^{[3][4]} These resins are employed to immobilize amines and their derivatives through reductive amination, which is useful for creating affinity columns or for solid-phase synthesis.^[4] This application is valuable for studying the mechanisms of action of other indole derivatives and understanding their biological activities.^[1]



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Caption: Key application pathways for **3-Formylindol-1-yl-acetic acid**.

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